Foramsulfuron: From Discovery to Synthesis and Application

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Compound of Interest		
Compound Name:	Foramsulfuron	
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Introduction

Foramsulfuron is a selective, post-emergence herbicide belonging to the sulfonylurea class of chemicals. It is highly effective in controlling a broad spectrum of grass and broadleaf weeds, particularly in corn and turf applications. This technical guide provides a comprehensive overview of the discovery, synthesis, mode of action, and herbicidal efficacy of **foramsulfuron**, intended for researchers, scientists, and professionals in drug development and crop science.

1. Discovery and Development

Foramsulfuron was first synthesized in 1995 and subsequently reported in 2001.[1] It was developed by Aventis CropScience, which is now part of Bayer AG.[1] **Foramsulfuron** was introduced to the market as a novel herbicide for post-emergence weed control in corn, offering excellent efficacy against major grass weeds and several broad-leaved weeds.[2] It is often formulated with a safener, such as isoxadifen-ethyl, to enhance its selectivity in corn.[2]

2. Chemical Synthesis Pathway

The commercial synthesis of **foramsulfuron** is a multi-step process that typically involves the formation of key sulfonyl chloride and sulfonylurea intermediates.[1] While several specific routes have been patented, a common pathway starts from 5-nitro-2-dimethylaminocarbonylbenzenesulfonamide.
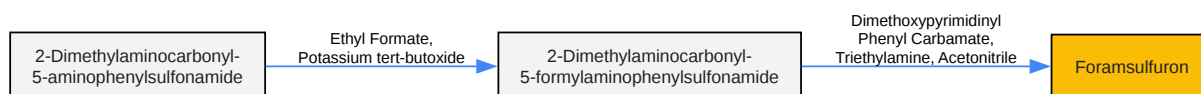
A generalized synthesis pathway is outlined below:
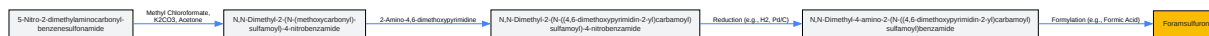
Figure 1: Generalized synthesis pathway of **foramsulfuron**.

An alternative patented method involves the initial formylation of an aminophenyl sulfonamide intermediate, as detailed below:

Figure 2: Alternative synthesis pathway of **foramsulfuron**.

3. Mode of Action: Acetolactate Synthase (ALS) Inhibition

Foramsulfuron, like other sulfonylurea herbicides, functions by inhibiting the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[3] ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids: valine, leucine, and isoleucine.[4] These amino acids are essential for protein synthesis and, consequently, cell division and plant growth. By blocking ALS, **foramsulfuron** depletes the plant of these vital amino acids, leading to a cessation of growth, followed by chlorosis and necrosis of the plant tissues, ultimately resulting in plant death.[5] This mode of action is specific to plants and microorganisms, conferring low direct toxicity to mammals.[3]
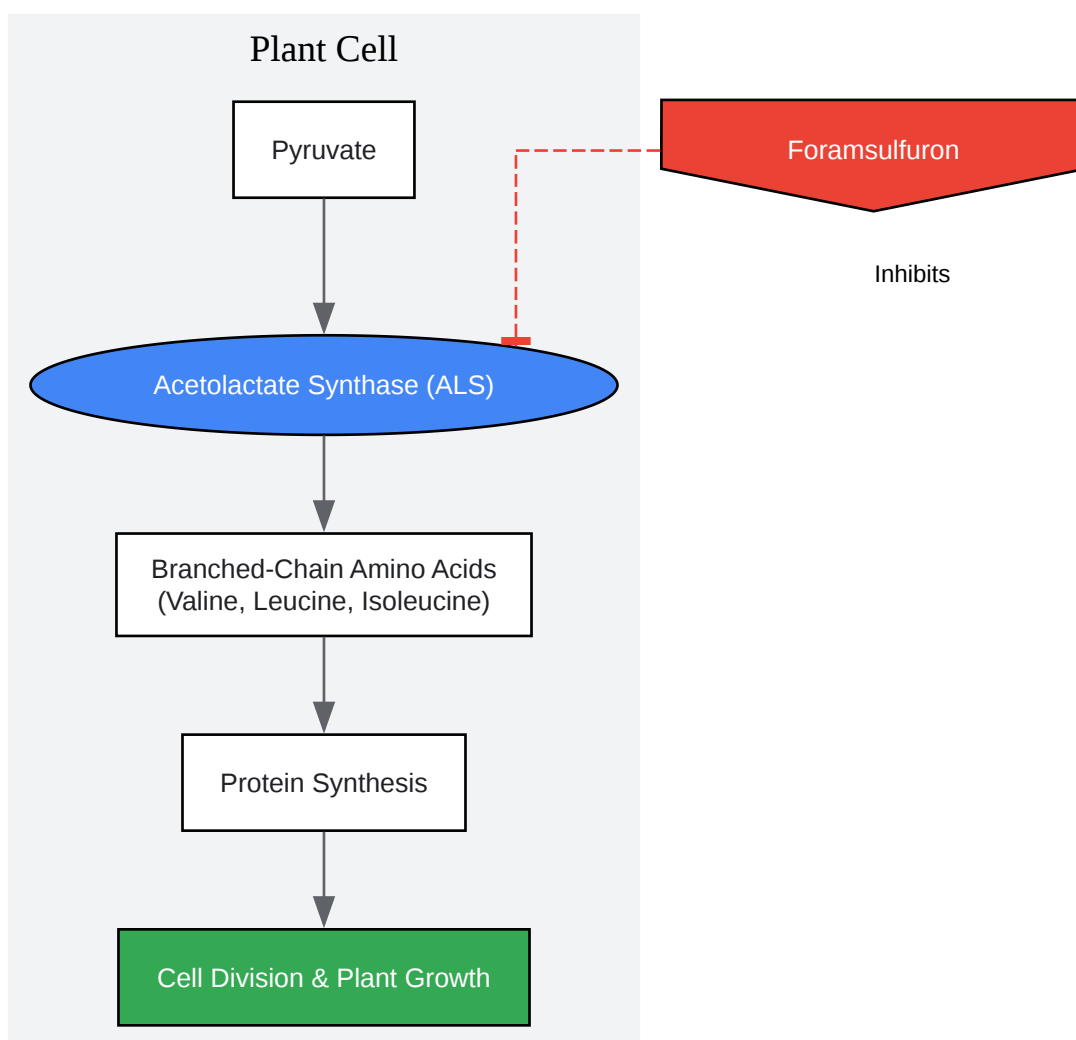
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Figure 3: Mode of action of **foramsulfuron** as an ALS inhibitor.

4. Herbicidal Efficacy

Foramsulfuron exhibits a high degree of efficacy against a wide range of annual and perennial grasses and some broadleaf weeds. The level of control is dependent on the weed species, their growth stage at the time of application, and the application rate.

Table 1: Efficacy of **Foramsulfuron** on Various Weed Species (ED95)

Weed Species	Scientific Name	ED95 (g a.i./ha)
Redroot Pigweed	Amaranthus retroflexus	11.7 - 19.7
Green Foxtail	Setaria viridis	~20.3
Wild Mustard	Sinapis arvensis	~20.3
Black Nightshade	Solanum nigrum	~20.3
Velvetleaf	Abutilon theophrasti	20 - 50
Common Lambsquarters	Chenopodium album	20 - 52.6
Barnyardgrass	Echinochloa crus-galli	20 - 50

Data compiled from studies by Pannacci et al. (2016).

Table 2: Efficacy of **Foramsulfuron** on Various Weed Species (GR80 and I90)

Weed Species	Scientific Name	Growth Reduction (GR80)	Biomass Reduction (I90) (g a.i./ha)
Barnyardgrass	Echinochloa crus-galli	Most Sensitive	-
Giant Foxtail	Setaria faberi	Moderately Sensitive	-
Velvetleaf	Abutilon theophrasti	Least Sensitive	-
Green Foxtail	Setaria viridis	-	25
Common Lambsquarters	Chenopodium album	-	68
Common Ragweed	Ambrosia artemisiifolia	-	86

GR80 data from Bunting et al. (2004). I90 data from Nurse et al. (2007).

5. Experimental Protocols

5.1. Chemical Synthesis of **Foramsulfuron** (Illustrative Laboratory Scale)

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This protocol is an illustrative consolidation of patented methods.

Step 1: Synthesis of 2-Dimethylaminocarbonyl-5-formylaminophenyl sulfonamide
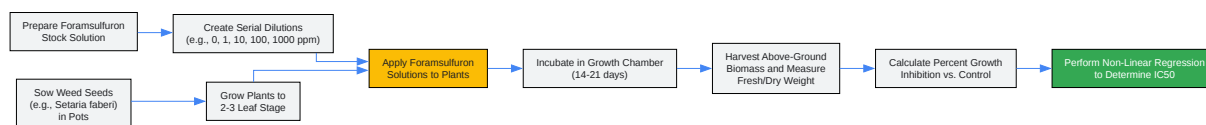
- To a reaction vessel, add 2-dimethylaminocarbonyl-5-aminophenylsulfonamide (50.0 g).

- Add ethyl formate (300 mL) and potassium tert-butoxide (2.5 g) as a basic catalyst.[6]

- Stir the reaction mixture at 20-25°C for 2 hours.[6]

- Increase the temperature to 60 ± 2°C and continue the reaction for 5 hours.[6]

- After the reaction is complete, cool the mixture and isolate the solid product by suction filtration.

- Dry the solid to obtain 2-dimethylaminocarbonyl-5-formylaminophenyl sulfonamide. A yield of approximately 90% can be expected.[6]

Step 2: Synthesis of **Foramsulfuron**

- In a separate reaction vessel, combine the 2-dimethylaminocarbonyl-5-formylaminophenyl sulfonamide (61.4 g) produced in Step 1, dimethoxypyrimidinyl phenyl carbamate (65.1 g), triethylamine (24 g), and acetonitrile (300 mL).[6]

- Heat the mixture to 50 ± 2°C and stir for 5 hours.[6]

- Upon completion, distill off approximately 200 mL of acetonitrile under reduced pressure.[6]

- Cool the remaining mixture and add cold water.

- Adjust the pH to 3 with hydrochloric acid to precipitate the product.[6]

- Isolate the solid by suction filtration, wash with water, and dry to yield **foramsulfuron**. A yield of around 90% is anticipated.[6]

5.2. Herbicidal Activity Bioassay (IC50 Determination)

This protocol describes a whole-plant bioassay to determine the concentration of **foramsulfuron** required to inhibit plant growth by 50% (IC50).

Prepare Foramsulfuron Stock Solution → Create Serial Dilutions (e.g., 0, 1, 10, 100, 1000 ppm) → Apply Foramsulfuron Solutions to Plants → Incubate in Growth Chamber (14-21 days) → Harvest Above-Ground Biomass and Measure Fresh/Dry Weight → Calculate Percent Growth Inhibition vs. Control → Perform Non-Linear Regression to Determine IC50

Sow Weed Seeds (e.g., Setaria faberi) in Pots → Grow Plants to 2-3 Leaf Stage

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Figure 4: Experimental workflow for a herbicidal activity bioassay.

Materials:

- Technical grade **foramsulfuron**

- Acetone

- Distilled water with a non-ionic surfactant (e.g., 0.25% v/v)

- Seeds of a susceptible weed species (e.g., giant foxtail, Setaria faberi)

- Potting soil

- Pots

- Growth chamber with controlled light, temperature, and humidity

- Analytical balance

- Spray chamber or appropriate application equipment

Procedure:

- Plant Preparation:

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- Sow seeds of the target weed species in pots filled with potting soil.

- Grow the plants in a growth chamber under appropriate conditions (e.g., 25°C/20°C day/night temperature, 16-hour photoperiod).

- Allow the plants to reach the 2-3 leaf stage before treatment.

- Herbicide Solution Preparation:

  - Prepare a stock solution of **foramsulfuron** in acetone.

  - Create a series of dilutions from the stock solution using distilled water containing a non-ionic surfactant to achieve the desired test concentrations (e.g., a logarithmic series from 0.1 to 1000 g a.i./ha). Include a control group treated only with the water and surfactant solution.

- Application:

  - Apply the different concentrations of **foramsulfuron** to the respective pots of plants using a calibrated sprayer to ensure uniform coverage.

- Incubation and Evaluation:

  - Return the treated plants to the growth chamber and maintain them for 14 to 21 days.

  - After the incubation period, visually assess the plants for signs of phytotoxicity (e.g., chlorosis, necrosis, stunting).

  - Harvest the above-ground biomass from each pot, and measure the fresh weight. Dry the biomass in an oven at 60°C until a constant weight is achieved to determine the dry weight.

- Data Analysis:

  - Calculate the percent growth inhibition for each concentration relative to the untreated control.

  - Plot the percent inhibition against the logarithm of the **foramsulfuron** concentration.

- Use a non-linear regression analysis (e.g., a four-parameter logistic curve) to fit the dose-response data and calculate the IC50 value.

6. Conclusion

Foramsulfuron is a significant sulfonylurea herbicide that provides effective post-emergence control of many problematic weeds in corn and turf. Its discovery by Aventis CropScience provided a valuable tool for weed management. The multi-step synthesis, while complex, allows for the commercial production of this potent herbicide. Its mode of action as an ALS inhibitor is well-understood and provides a high degree of selectivity. The quantitative efficacy data and experimental protocols provided in this guide offer a technical foundation for researchers and professionals working with **foramsulfuron** and other related herbicides.

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